

Chemical Profile of $[\text{Au}(\text{dppe})_2]\text{Cl}$

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Compound Focus: $(\text{Au}(\text{Dppe})_2)\text{Cl}$

CAS No.: 47895-18-1

Cat. No.: S585469

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The formula $[\text{Au}(\text{dppe})_2]\text{Cl}$ describes a coordination compound. Here is a breakdown of its likely components and properties:

Component	Description
Central Metal Ion	Gold (Au), most likely in the +1 oxidation state (Au(I)).
Ligands	Two dppe molecules. Dppe is the abbreviation for 1,2-Bis(diphenylphosphino)ethane , a bidentate phosphine ligand.
Counter Ion	Chloride (Cl^-).
Coordination Geometry	Likely linear or near-linear at the gold center.
Coordination Number	2 (if dppe is chelating, it satisfies this with two P atoms).
Electron Count	Typically a d^{10} complex, often diamagnetic.

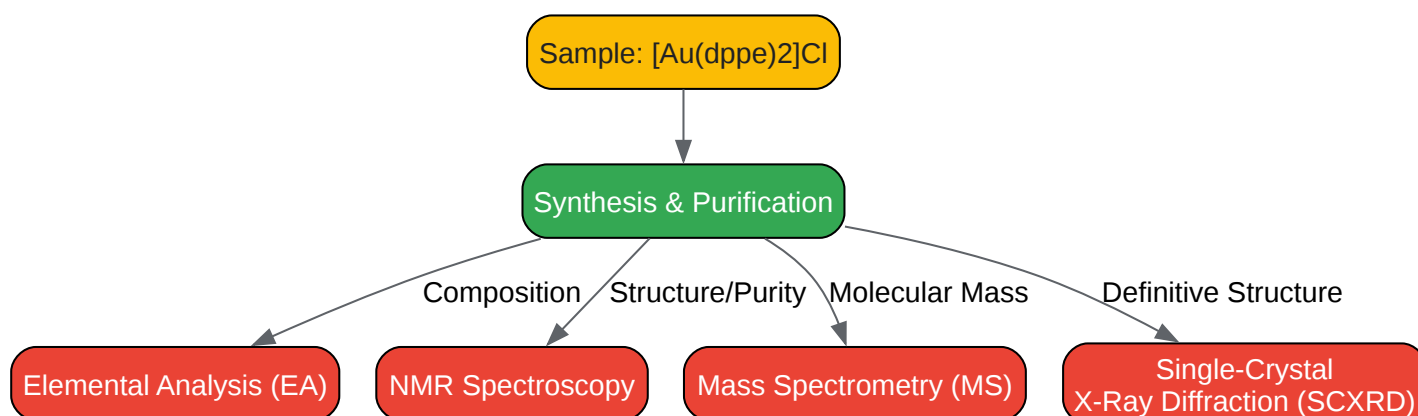
Key Inferences:

- Ligand Role:** Dppe is a well-known **chelating ligand**, meaning its two phosphorus donor atoms bind to the same gold center, forming a stable ring structure. This makes the complex very stable [1].

- **Chloride's Role:** The chloride ion is likely an outer-sphere counterion that balances the positive charge of the $[\text{Au}(\text{dppe})_2]^+$ complex cation. This is a common feature in coordination compounds, as seen in examples like $[\text{Co}(\text{NH}_3)_6]\text{Cl}_3$ [2].
- **Properties and Applications:** Gold(I) phosphine complexes are extensively studied in fields like **catalysis** and **medicinal chemistry**. A well-known example is the anti-arthritic drug Auranofin. While the specific biological activity of $[\text{Au}(\text{dppe})_2]\text{Cl}$ is not detailed here, its structure suggests it could be investigated for similar therapeutic applications.

Proposed Characterization Workflow

To thoroughly characterize a compound like $[\text{Au}(\text{dppe})_2]\text{Cl}$, researchers would follow a multi-technique approach. The diagram below outlines a potential experimental workflow.



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Proposed experimental workflow for characterizing $[\text{Au}(\text{dppe})_2]\text{Cl}$.

Detailed Methodologies:

- **Elemental Analysis (EA):** This technique verifies the empirical formula by determining the weight percentages of carbon, hydrogen, and other elements in the compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - **^{31}P NMR:** This is a critical technique for phosphine complexes. It would show a single peak, confirming the equivalence of the phosphorus atoms in both dppe ligands.
 - **^1H NMR:** Used to confirm the structure of the dppe ligand and the integrity of the complex.

- **Mass Spectrometry (MS):**
 - Electrospray Ionization Mass Spectrometry (ESI-MS) would be ideal. It would likely show a peak for the $[\text{Au}(\text{dppe})_2]^+$ cation, confirming the molecular mass of the complex.
- **Single-Crystal X-Ray Diffraction (SCXRD):**
 - This is the most powerful technique for definitive structural characterization. It would unambiguously confirm the gold's oxidation state, coordination geometry, bond lengths, and bond angles.

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References

1. Transition metal chloride complex - Wikipedia [en.wikipedia.org]
2. NCERT Solutions For Class 12 Chemistry Chapter 9 Coordination ... [learncbse.in]

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